

Mastering the Safe Handling of Dasa-58: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dasa-58

Cat. No.: B15614701

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For Immediate Use: This document provides essential safety and logistical information for laboratory professionals working with **Dasa-58** (ML203), a potent and selective Pyruvate Kinase M2 (PKM2) activator. Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Dasa-58 is a solid, white to off-white powder utilized in metabolic and cancer research to modulate the activity of the PKM2 enzyme.^{[1][2]} While it is shipped as a non-hazardous chemical, its potent bioactive nature necessitates rigorous handling protocols to prevent accidental exposure.^[1] This guide outlines the required personal protective equipment (PPE), operational procedures, and disposal plans to manage the risks associated with this compound.

Quantitative Data and Physical Properties

A thorough risk assessment is the foundation of safe laboratory practice.^{[1][3][4]} Key data for **Dasa-58** are summarized below. Note that comprehensive toxicity data, such as Occupational Exposure Limits (OELs), are not readily available. Therefore, **Dasa-58** should be treated as a potent compound with unknown long-term health effects, and the precautionary principle must be applied.^[1]

Table 1: Chemical and Physical Properties of **Dasa-58**

Property	Value	Source
CAS Number	1203494-49-8	[1] [2] [5] [6] [7]
Molecular Formula	C ₁₉ H ₂₃ N ₃ O ₆ S ₂	[1] [6] [7]
Molecular Weight	453.53 g/mol	[1] [6] [7]
Appearance	White to off-white solid powder	[1] [2]
Solubility	Soluble in DMSO (up to 100 mM)	[1] [5] [7] [8]
Purity	≥98%	[1]
Storage	Store at -20°C, dry and dark	[1] [2] [8]

Table 2: Hazard Information and Exposure Handling

Hazard Category	Details & Precautionary Statements
Acute Toxicity	Data not available. Assume high potency. Avoid all direct contact.
Skin Contact	May cause irritation. DMSO facilitates skin absorption of dissolved compounds. [8] [9]
Eye Contact	May cause serious eye irritation.
Inhalation	Powdered form presents an inhalation hazard. [10] Handle only in a ventilated enclosure.
Carcinogenicity	Data not available. Treat as a potential carcinogen/mutagen as a precaution. [1]

Personal Protective Equipment (PPE) Protocol

The selection of PPE is dictated by the specific task and the associated risk of exposure. A tiered approach is recommended.[\[11\]](#)[\[12\]](#)

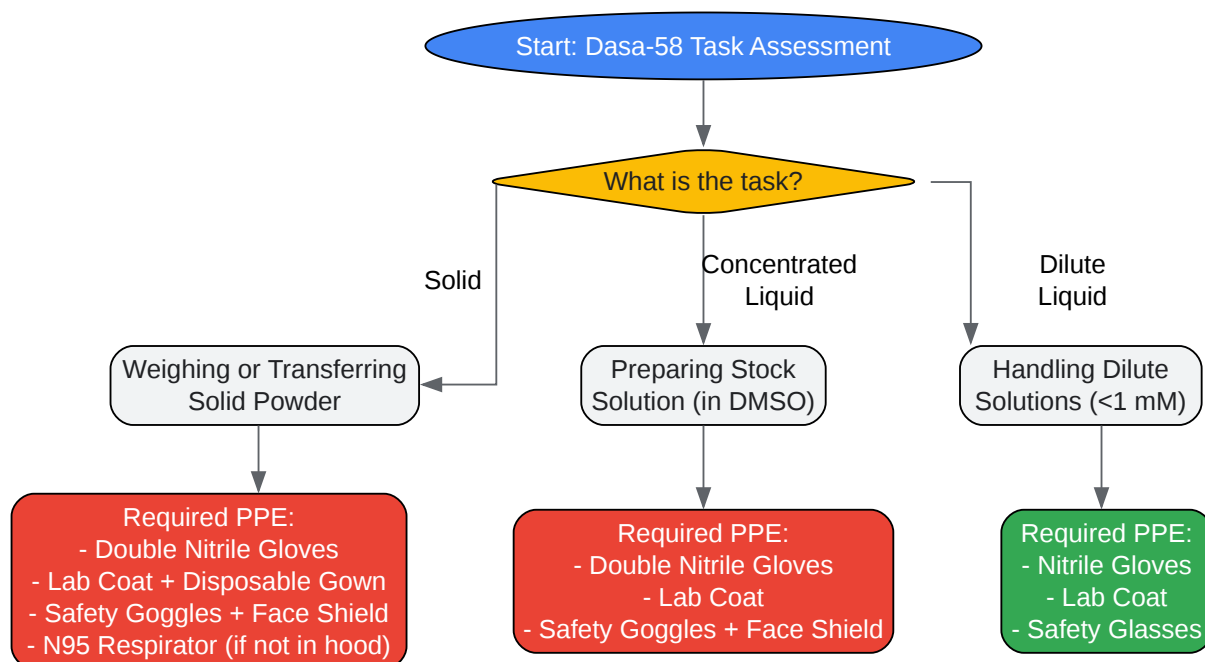
Minimum PPE for All Work with **Dasa-58**:

- Lab Coat: A clean, fully buttoned laboratory coat.[\[11\]](#)[\[12\]](#)
- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields.[\[11\]](#)[\[13\]](#)
- Gloves: Two pairs of nitrile gloves (double-gloving).[\[1\]](#)[\[11\]](#) Gloves must be changed immediately if contaminated.[\[14\]](#)

Enhanced PPE for Handling Powdered **Dasa-58**:

- Respiratory Protection: When weighing or transferring powder outside of a certified containment system, a NIOSH-approved N95 respirator is required to prevent inhalation.[\[1\]](#)
- Face Shield: A full-face shield should be worn over safety goggles to protect against splashes when preparing stock solutions.[\[11\]](#)
- Disposable Gown: A disposable gown with tight-fitting cuffs provides an additional layer of protection over the lab coat.[\[1\]](#)

The following decision tree illustrates the process for selecting the appropriate level of PPE.



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Caption: PPE selection decision tree for **Dasa-58** handling.

Experimental Protocols

Preparation of a 100 mM Dasa-58 Stock Solution in DMSO

This protocol details the steps for safely preparing a concentrated stock solution. All steps involving the handling of powdered **Dasa-58** must be performed within a certified chemical fume hood or a powder containment balance hood.^{[1][14][15]}

Materials:

- **Dasa-58** solid powder

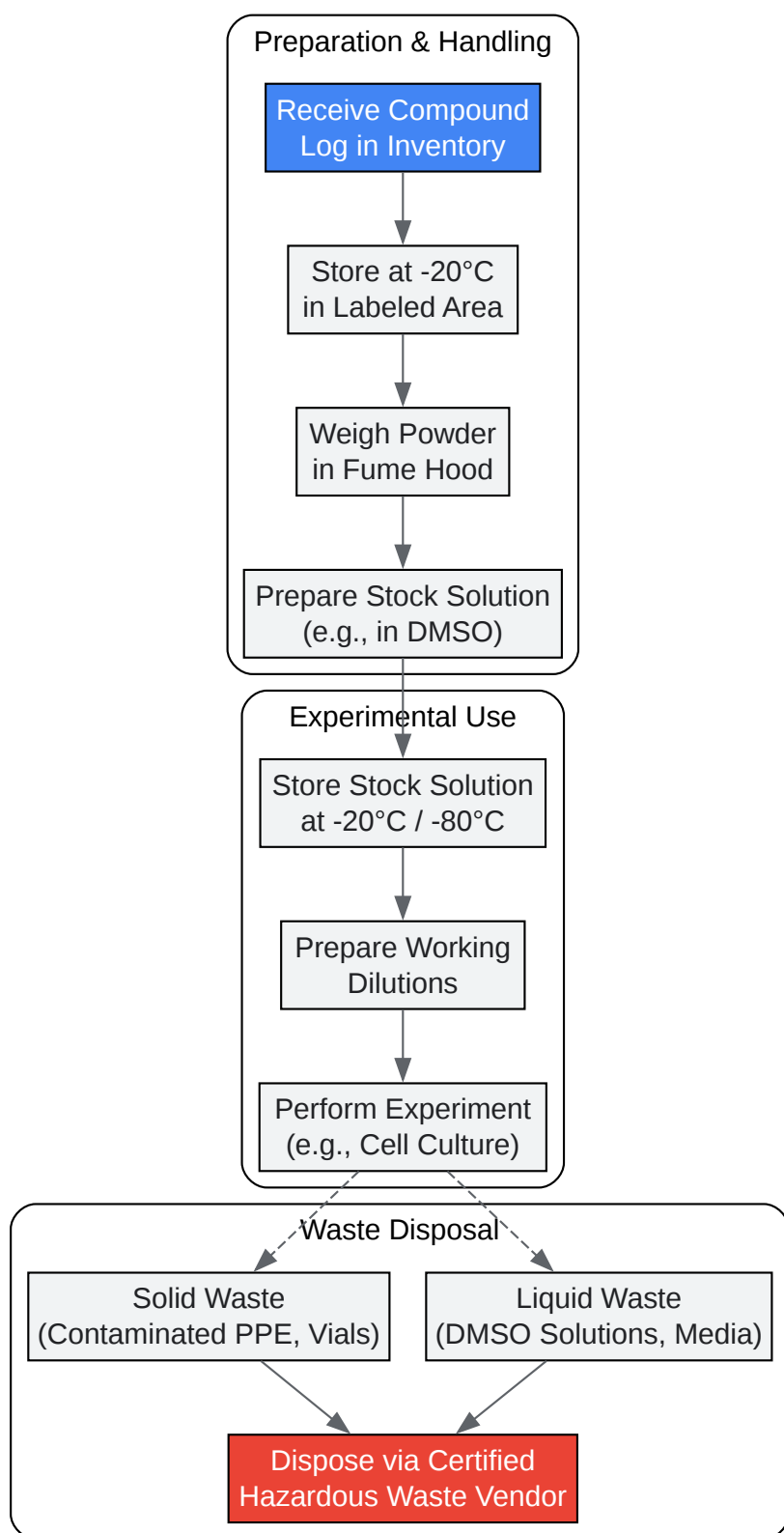
- Anhydrous or sterile Dimethyl Sulfoxide (DMSO)
- Appropriate sterile, amber glass or polypropylene storage vials
- Calibrated analytical balance
- Vortex mixer
- Micropipettes and sterile tips

Procedure:

- Preparation: Don the appropriate enhanced PPE (double nitrile gloves, lab coat, disposable gown, safety goggles, and face shield). Designate a specific work area within the fume hood and line it with an absorbent bench pad.^[14]
- Tare Vessel: Place a sterile, empty vial on the analytical balance and tare the weight.
- Weighing: Carefully transfer the desired amount of **Dasa-58** powder into the tared vial using a clean spatula. Avoid creating dust.^[1] Record the final weight.
- Solvent Addition: Calculate the volume of DMSO required to achieve a 100 mM concentration. Using a calibrated micropipette, add the DMSO to the vial containing the **Dasa-58** powder.
- Dissolution: Tightly cap the vial. Vortex the solution until all solid material is completely dissolved. Gentle warming in a water bath may be required but ensure the vial is securely capped.
- Labeling and Storage: Clearly label the vial with the compound name ("**Dasa-58**"), concentration (100 mM in DMSO), date of preparation, and your initials. Store the stock solution at -20°C or -80°C in a secondary container.^[2]

Operational and Disposal Plans

A clear workflow ensures that **Dasa-58** is managed safely from receipt to disposal.



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Caption: General laboratory workflow for **Dasa-58**.

Spill Management Plan

- **Minor Spill (Powder):** If a small amount of powder is spilled within a fume hood, gently cover it with a damp paper towel to avoid raising dust. Wipe the area with a solvent like ethanol, followed by soap and water. Dispose of all cleaning materials as hazardous waste.
- **Minor Spill (Liquid):** For small spills of DMSO solutions, absorb the liquid with an inert material (spill pad or vermiculite). Clean the area with soap and water. Dispose of all materials as hazardous chemical waste.[5]
- **Major Spill:** In the event of a large spill, evacuate the immediate area and alert your institution's Environmental Health & Safety (EHS) department. Prevent others from entering the contaminated zone.

Disposal Plan

- **Solid Waste:** All disposable items contaminated with **Dasa-58** (e.g., gloves, pipette tips, vials, bench pads) must be collected in a dedicated, clearly labeled hazardous waste bag or container.[14]
- **Liquid Waste:** All solutions containing **Dasa-58**, including unused stock solutions, working dilutions, and contaminated cell culture media, must be collected in a sealed, labeled hazardous waste container.[2][5] Do not pour **Dasa-58** waste down the drain.[5] Arrange for pickup and disposal through your institution's certified hazardous waste management service.[2][16]

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